

Proper Disposal of MCPA-thioethyl: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: MCPA-thioethyl

Cat. No.: B1675963

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides essential, immediate safety and logistical information for the proper disposal of **MCPA-thioethyl**, a phenoxy herbicide.

Key Properties of MCPA-thioethyl

A thorough understanding of the chemical and physical properties of **MCPA-thioethyl** is the first step toward safe handling and disposal.

Property	Value	Source
Molecular Formula	C11H13ClO2S	[1]
Molecular Weight	244.74 g/mol	[1][2]
Melting Point	41.5°C	[1][3]
Boiling Point	345.9°C at 760 mmHg	
Flash Point	163°C	
Solubility	Soluble in chloroform	
Storage Condition	0-6°C or -20°C for long-term stability	
Acute Oral Toxicity (LD50, rat)	790 mg/kg	

Experimental Protocols for Disposal

The following procedures are recommended for the disposal of **MCPA-thioethyl** in a laboratory setting. These are general guidelines and should be adapted to comply with local, state, and federal regulations.

Small Quantities (less than 50 mL of solution or 50g of solid):

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including nitrile gloves, safety glasses, and a laboratory coat in a well-ventilated area or fume hood.
- For Liquid Solutions:
 - Absorb the liquid onto an inert absorbent material such as vermiculite, perlite, or cat litter.
 - Once fully absorbed, the material should be collected in a designated, sealed container for hazardous waste.
 - Label the container clearly as "**MCPA-thioethyl** waste" with appropriate hazard symbols.
- For Solid Form:
 - Carefully sweep the solid material onto a sheet of paper or into a suitable container.
 - Place the solid waste into a designated hazardous waste container and seal it.
 - Label the container clearly as "**MCPA-thioethyl** waste" with appropriate hazard symbols.

Large Quantities (greater than 50 mL of solution or 50g of solid):

- Consult with Environmental Health and Safety (EHS): For larger quantities, it is imperative to contact your institution's EHS department for guidance on proper disposal procedures and to arrange for collection by a licensed waste contractor.
- Waste Accumulation:
 - Store the waste in a designated satellite accumulation area.

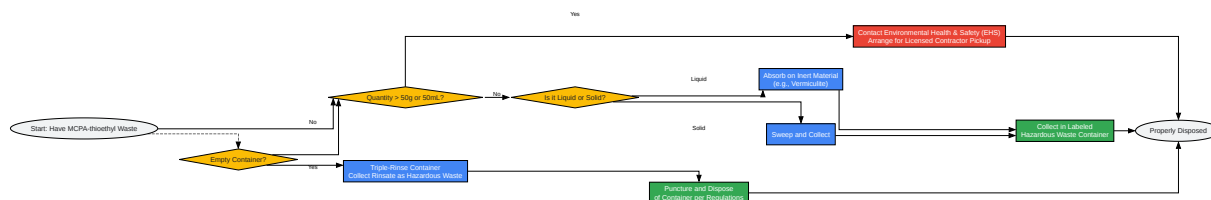
- Ensure the waste container is compatible with **MCPA-thioethyl**, properly sealed, and clearly labeled.
- Do not mix with other waste streams unless explicitly instructed to do so by EHS professionals.

Disposal of Empty Containers:

- Triple-Rinse Procedure:
 - Immediately after emptying the container, rinse it three times with a suitable solvent (e.g., a solvent in which **MCPA-thioethyl** is soluble, followed by water).
 - Each rinse should fill the container to about one-quarter of its volume.
 - The rinsate should be collected and treated as hazardous waste.
- Rendering Unusable:
 - After triple-rinsing, puncture or crush the container to prevent reuse.
- Final Disposal:
 - Dispose of the rinsed and punctured container in a licensed sanitary landfill or as directed by your local regulations.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **MCPA-thioethyl**.



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References

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- 2. MCPA-thioethyl | C11H13ClO2S | CID 32876 - PubChem [pubchem.ncbi.nlm.nih.gov]
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